

Essential Safety and Operational Guide for Handling D-1001

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Compound of Interest

Compound Name: DPM-1001

Cat. No.: B607195

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This document provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling **DPM-1001**. Adherence to these guidelines is essential for ensuring laboratory safety and proper management of this compound.

Hazard Identification and Classification

DPM-1001, in its trihydrochloride form, is not classified as a hazardous substance or mixture according to the provided Safety Data Sheet (SDS).[1] However, as a potent bioactive molecule, it should be handled with care to minimize exposure.

Physical and Chemical Properties[1]

Property	Value
Chemical Formula	C35H60Cl3N3O3
Molecular Weight	677.23
Appearance	Solid
Stability	Stable under recommended storage conditions.
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.
Hazardous Decomposition	Under fire conditions, may decompose and emit toxic fumes.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **DPM-1001** to prevent direct contact.

Recommended PPE[1]

Equipment	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile).
Body Protection	Impervious clothing, such as a laboratory coat.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if dust or aerosols are generated.

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **DPM-1001** and ensuring a safe laboratory environment.

Handling Procedures[1]

- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Avoid Inhalation: Do not breathe dust or aerosols.
- Ventilation: Handle only in areas with adequate exhaust ventilation, such as a chemical fume hood.

Storage Conditions^[1]

Condition	Temperature	Duration	Notes
In Solvent	-80°C	6 months	Stored under nitrogen.
	-20°C	1 month	Stored under nitrogen.
Shipping	Room Temperature	< 2 weeks	

Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

First Aid Measures^[1]

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids. Remove contact lenses if present. Seek prompt medical attention.
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention.

Spill Response^[1]

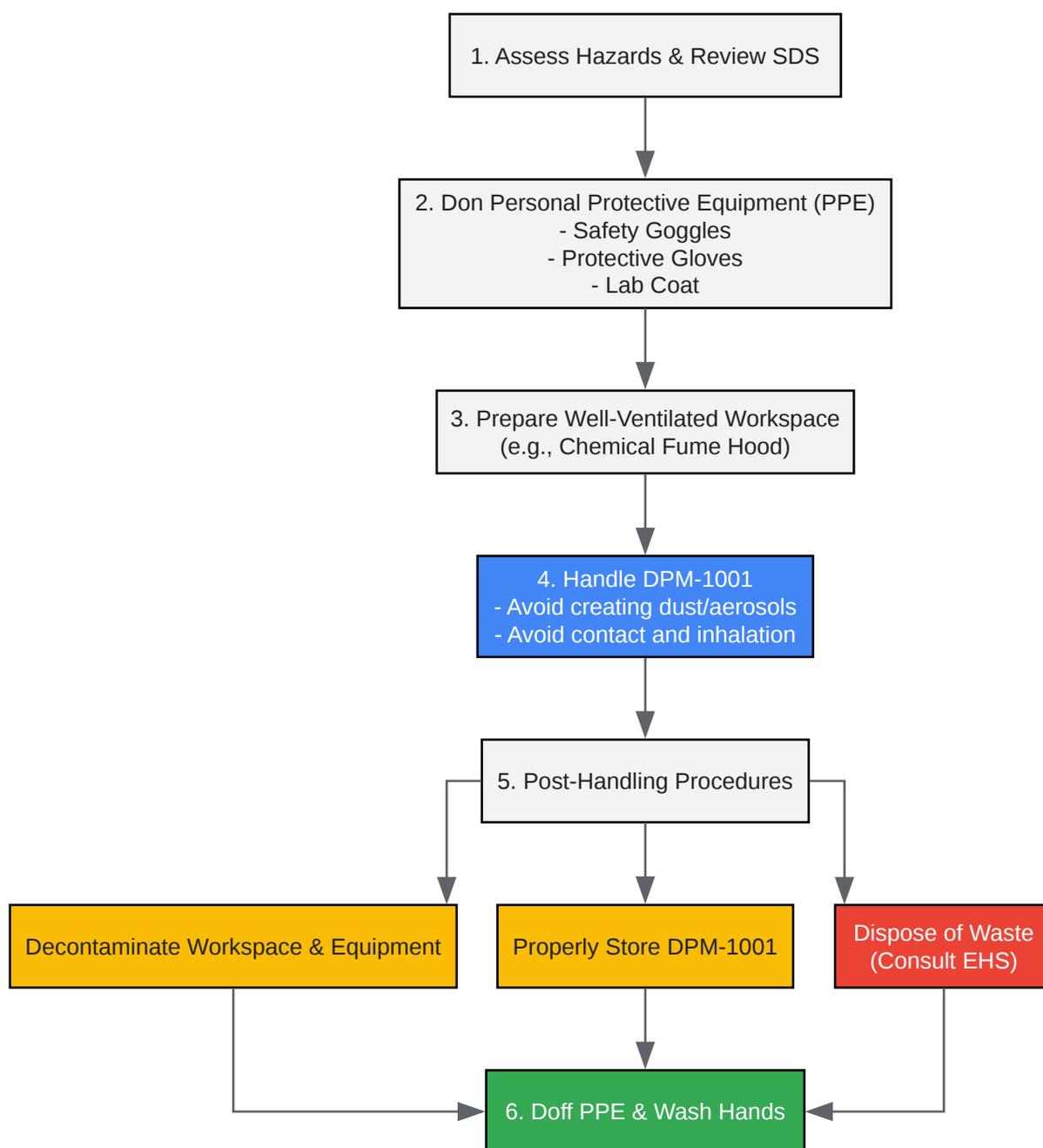
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage. Keep the material away from drains and water sources.
- Absorb: Use an inert, liquid-binding material (e.g., diatomite, universal binders) to absorb the spill.
- Decontaminate: Clean the affected surfaces and equipment by scrubbing with alcohol.
- Dispose: Collect all contaminated materials in a sealed container for proper disposal according to local regulations.

Disposal Plan

Dispose of **DPM-1001** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. As it is not classified as hazardous, it may not require disposal as hazardous waste, but laboratory policy should be followed. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **DPM-1001**.



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Caption: Workflow for the safe handling of **DPM-1001**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling D-1001]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607195#personal-protective-equipment-for-handling-dpm-1001]

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